

Technical Guide: Procurement and Application of Ethyl 12-tridecenoate for Research

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Compound of Interest

Compound Name: Ethyl 12-tridecenoate

Cat. No.: B15552518

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Ethyl 12-tridecenoate**, a specialized unsaturated fatty acid ester for research purposes. As this is not a commonly stocked chemical, this document focuses on the procurement through custom synthesis and provides representative experimental protocols for its use and analysis.

Sourcing Ethyl 12-tridecenoate

Ethyl 12-tridecenoate is not readily available from major chemical suppliers. Researchers requiring this compound will need to engage a company specializing in custom chemical synthesis. These services can synthesize a wide range of molecules, including specific fatty acid esters, to meet precise research needs.

Potential Custom Synthesis Providers:

- **BOC Sciences:** A provider of a comprehensive range of custom synthesis services, including fatty acid and lipid synthesis, from milligram to kilogram scales. They offer services that cover the entire process from route design to final product delivery with analytical documentation.

When commissioning the synthesis of **Ethyl 12-tridecenoate**, a clear and detailed specification is crucial to ensure the final product meets the requirements of the intended research.

Data Presentation: Key Specifications for Custom Synthesis

The following table outlines the essential information that should be provided to a custom synthesis provider.

Parameter	Specification	Importance
Chemical Identity	Ethyl 12-tridecenoate	Ensures the correct molecule is synthesized.
CAS Number	(Not readily available for this specific ester) Provide IUPAC name and structure.	Provides an unambiguous identifier if available.
Molecular Formula	C ₁₅ H ₂₈ O ₂	Defines the elemental composition.
Structure	CH ₂ =CH(CH ₂) ₁₀ COOCH ₂ CH ₃	A clear structural representation is essential.
Quantity	Specify the required amount (e.g., 100 mg, 1 g, 5 g).	Determines the scale of the synthesis.
Purity	Specify the required purity level (e.g., >95%, >98%, >99% by GC).	Critical for ensuring experimental results are not confounded by impurities.
Isomeric Purity	Not applicable for the terminal double bond. If a different isomer were required (e.g., Ethyl 11-tridecenoate), the desired isomeric ratio (Z/E) would be specified here.	For unsaturated compounds, the geometry of the double bond can significantly impact biological activity.
Required Analytics	Specify the analytical data needed for quality control (e.g., ¹ H NMR, ¹³ C NMR, GC-MS, Certificate of Analysis).	Provides confirmation of the structure and purity of the synthesized compound.
Intended Application	Briefly describe the research context (e.g., cell culture studies, in vivo experiments, analytical standard).	Can help the synthesis provider understand the critical quality attributes of the compound for the specific application.
Physical Form	Specify the desired form (e.g., oil, solid). Ethyl 12-	Important for handling and formulation.

tridecenoate is expected to be an oily liquid at room temperature.

Solvent	If a solution is preferred, specify the solvent and concentration.	For ease of use in experimental setups.
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Experimental Protocols

The following are representative protocols that can be adapted for the use of **Ethyl 12-tridecenoate**. These are based on methodologies for structurally similar long-chain unsaturated fatty acid esters, such as ethyl oleate.

2.1. Preparation of **Ethyl 12-tridecenoate** for Cell Culture Experiments

Long-chain fatty acid esters are insoluble in aqueous media and require a carrier, typically bovine serum albumin (BSA), for delivery to cells in culture.

Materials:

- **Ethyl 12-tridecenoate**
- Ethanol (100%, sterile)
- Bovine Serum Albumin (BSA), fatty acid-free
- Phosphate-Buffered Saline (PBS), sterile
- Serum-free cell culture medium

Procedure:

- **Stock Solution Preparation:** Prepare a concentrated stock solution of **Ethyl 12-tridecenoate** (e.g., 100 mM) in sterile ethanol.
- **BSA Conjugation:**

- Prepare a sterile solution of fatty acid-free BSA in serum-free culture medium (e.g., 10% w/v).
- Warm the BSA solution to 37°C.
- Slowly add the **Ethyl 12-tridecenoate** stock solution to the gently vortexing BSA solution to achieve the desired final molar ratio (e.g., 3:1 ester to BSA).
- Incubate the mixture at 37°C for 30-60 minutes to allow for conjugation.
- Final Working Solution:
 - Sterile-filter the conjugated solution through a 0.22 µm filter.
 - Dilute the filtered stock into serum-free or low-serum cell culture medium to achieve the final desired treatment concentration.
 - A BSA-only control (vehicle control) should be prepared in parallel using the same concentration of ethanol and BSA.

2.2. Analysis of **Ethyl 12-tridecenoate** by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard method for the analysis of fatty acid esters, providing information on purity and identity.

Instrumentation and Conditions (Example):

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977A MSD or equivalent
- Column: DB-5ms (30 m x 0.25 mm x 0.25 µm) or similar non-polar column
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Injector: Split/splitless, 250°C, split ratio 50:1
- Oven Program:

- Initial temperature: 80°C, hold for 2 minutes
- Ramp: 10°C/min to 280°C
- Hold: 5 minutes at 280°C
- MSD:
 - Transfer Line: 280°C
 - Ion Source: 230°C (Electron Impact ionization)
 - Quadrupole: 150°C
 - Scan Range: m/z 40-500

Sample Preparation:

- Dissolve a small amount of **Ethyl 12-tridecenoate** in a suitable volatile solvent (e.g., hexane, ethyl acetate) to a concentration of approximately 1 mg/mL.
- Inject 1 µL of the solution into the GC-MS system.

Expected Results:

- The chromatogram should show a single major peak corresponding to **Ethyl 12-tridecenoate**.
- The mass spectrum of this peak should be consistent with the structure, showing a molecular ion (M^+) at m/z 252 and characteristic fragmentation patterns for a long-chain ethyl ester.

2.3. Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is used to confirm the precise structure of the synthesized molecule.

Procedure:

- Dissolve 5-10 mg of **Ethyl 12-tridecenoate** in approximately 0.7 mL of deuterated chloroform (CDCl_3).
- Acquire ^1H and ^{13}C NMR spectra on a suitable spectrometer (e.g., 400 MHz or higher).

Expected ^1H NMR Chemical Shifts (δ , ppm, approximate):

- ~5.8 ppm: Multiplet, 1H ($-\text{CH}=\text{CH}_2$)
- ~4.9-5.0 ppm: Multiplets, 2H ($-\text{CH}=\text{CH}_2$)
- ~4.1 ppm: Quartet, 2H ($-\text{O}-\text{CH}_2-\text{CH}_3$)
- ~2.3 ppm: Triplet, 2H ($-\text{CH}_2-\text{COO}-$)
- ~2.0 ppm: Quartet, 2H ($-\text{CH}_2-\text{CH}=\text{CH}_2$)
- ~1.6 ppm: Multiplet, 2H ($-\text{CH}_2-\text{CH}_2-\text{COO}-$)
- ~1.2-1.4 ppm: Broad singlet/multiplets, remaining $-(\text{CH}_2)_n-$ protons
- ~1.25 ppm: Triplet, 3H ($-\text{O}-\text{CH}_2-\text{CH}_3$)

Mandatory Visualizations

Workflow for Custom Synthesis of **Ethyl 12-tridecenoate**

The following diagram illustrates the typical process for procuring a custom-synthesized chemical like **Ethyl 12-tridecenoate**.

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